

N-tert-butylacrylamide: A Comprehensive Technical Guide to Safety, Handling, and Toxicological Assessment

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Compound of Interest

Compound Name: *N-Tert-butylacrylamide*

Cat. No.: *B110227*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **N-tert-butylacrylamide** (NTBA). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely and responsibly. This guide summarizes key quantitative data in structured tables, details relevant experimental protocols based on international guidelines, and provides visual representations of safety workflows and logical relationships.

Chemical Identification and Physical Properties

N-tert-butylacrylamide is a monofunctional acrylamide monomer. It is a white, crystalline solid at room temperature and is used in the synthesis of polymers for various applications, including in the pharmaceutical and biomedical fields.

Property	Value	Reference
CAS Number	107-58-4	[1]
Molecular Formula	C ₇ H ₁₃ NO	[1]
Molecular Weight	127.18 g/mol	[1]
Appearance	White to off-white crystalline solid/powder	[1][2]
Melting Point	126-130 °C	[1][2]
Boiling Point	215 °C at 760 mmHg (decomposes)	[2]
Density	1.015 g/cm ³ at 25 °C	[2]
Solubility	Soluble in methanol, ethanol, and other organic solvents. Slightly soluble in water.	[2]
Vapor Pressure	0.02 mmHg at 25 °C	[2]

Hazard Identification and Classification

N-tert-butylacrylamide is classified as harmful if swallowed and causes skin and serious eye irritation. It is important to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation

Data sourced from multiple safety data sheets.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of **N-tert-butylacrylamide**.

Handling:

- Use in a well-ventilated area or under a chemical fume hood.[\[2\]](#)
- Avoid breathing dust.
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[1\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is necessary.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops. [2]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [2]
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [2]

Accidental Release Measures:

- Evacuate the area and ventilate it.
- Wear appropriate personal protective equipment.
- For small spills, sweep up the material and place it in a suitable disposal container. Avoid generating dust.
- For large spills, dike the area to prevent spreading and collect the material for disposal.

Toxicological Information

The toxicological properties of **N-tert-butylacrylamide** have been evaluated through various studies. The following table summarizes the available acute toxicity data.

Test	Species	Route	Value
LD50	Rat	Oral	300 - 2000 mg/kg bw
LD50	Rabbit	Dermal	> 2000 mg/kg bw
LC50	Rat	Inhalation	No data available

Data is a composite from multiple safety data sheets and may not be from studies conducted under specific OECD guidelines.

Experimental Protocols

The following sections detail the methodologies for key toxicological assessments as prescribed by the Organisation for Economic Co-operation and Development (OECD) guidelines. These protocols represent the standard for regulatory safety testing.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to determine the acute oral toxicity of a substance. It is a stepwise procedure with the use of a small number of animals per step.^[3]

Principle: A single sex (typically females) is used in a stepwise procedure. Each step involves dosing three animals with a fixed dose. The absence or presence of mortality in a step determines the next step: either dosing at a higher or lower fixed dose level or stopping the test.^[3]

Methodology:

- **Animal Selection:** Healthy, young adult rats (e.g., Wistar or Sprague-Dawley strains) are used.^[3]
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature, humidity, and a 12-hour light/dark cycle. Standard laboratory diet and water are provided ad libitum, with a short fasting period before dosing.^[3]

- **Dose Preparation:** The test substance is typically administered in a constant volume over the range of doses to be tested. The vehicle should be chosen to ensure optimal solubility and stability of the test substance and should be non-toxic.
- **Administration:** The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.[3]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.[4]
- **Necropsy:** All animals (including those that die during the test and those euthanized at the end) are subjected to a gross necropsy.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline describes a procedure for the assessment of acute skin irritation and corrosion.
[5]

Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal. The degree of irritation or corrosion is evaluated at specific intervals.[6]

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are typically used.[5]
- **Preparation of the Skin:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.
- **Application of the Test Substance:** A gauze patch of approximately 2.5 cm x 2.5 cm is loaded with 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance and applied to the clipped skin. The patch is covered with an occlusive dressing.[5]
- **Exposure Duration:** The exposure period is typically 4 hours.[5]
- **Observation:** After the exposure period, the patch is removed, and the skin is gently cleansed. Dermal reactions (erythema and edema) are graded and recorded at 1, 24, 48,

and 72 hours after patch removal. The observation period may be extended up to 14 days to determine the reversibility of the effects.^[6]

- Scoring: The Draize scoring system is used to evaluate the severity of the skin reactions.

Acute Eye Irritation/Corrosion - OECD Guideline 405

This guideline provides a method for determining the potential of a substance to cause eye irritation or corrosion.^{[7][8][9]}

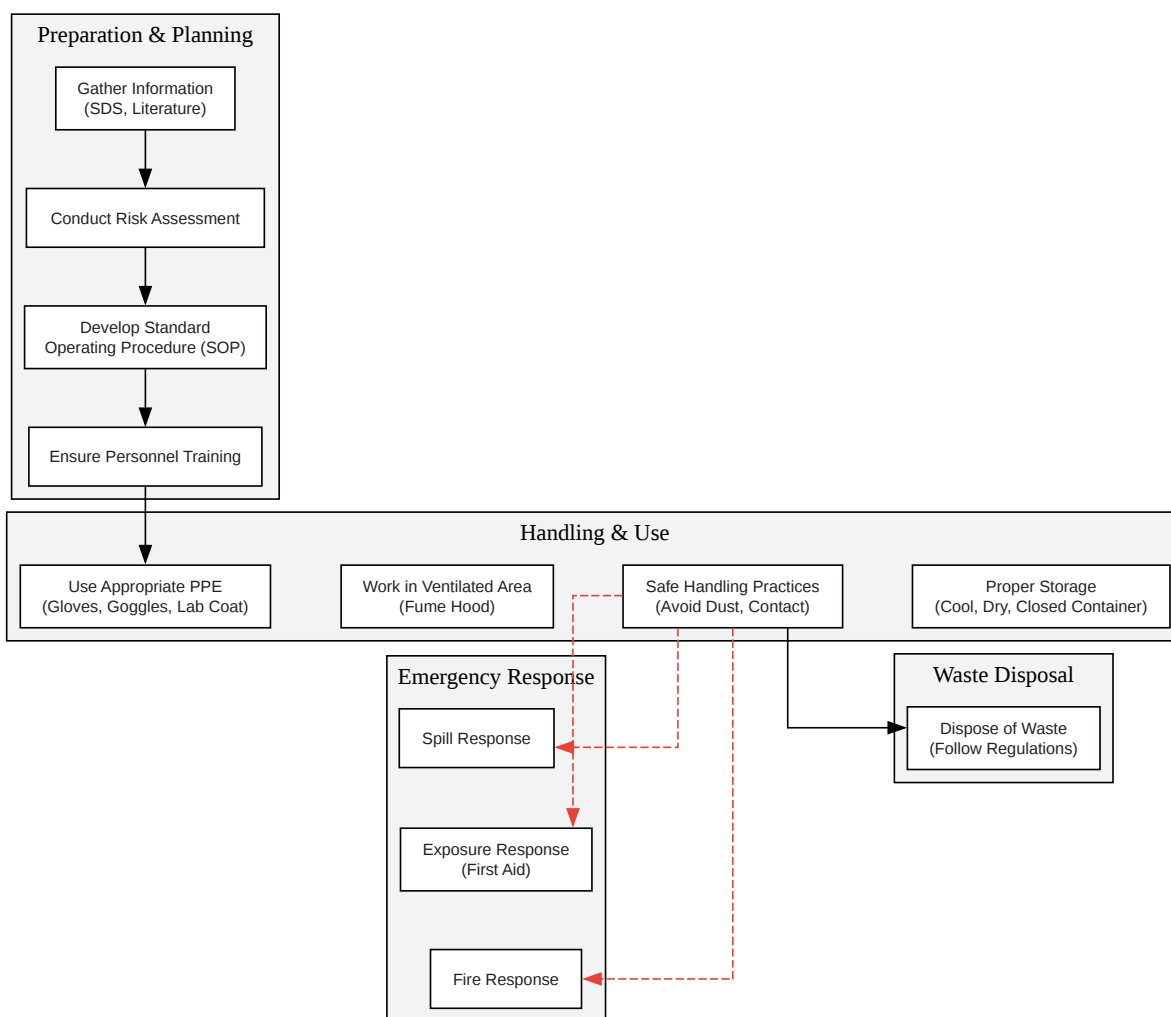
Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal. The untreated eye serves as a control. The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.^{[7][8][9]}

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are the preferred species.^{[7][8][9]}
- Application of the Test Substance: A single dose of 0.1 mL of a liquid or 0.1 g of a solid is instilled into the conjunctival sac of one eye. The eyelids are then gently held together for about one second.^{[7][8][9]}
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The observation period may be extended if the effects are not resolved.^{[7][8][9]}
- Scoring: The Draize scoring system is used to evaluate the severity of ocular lesions.

Visualizations

The following diagrams illustrate key logical relationships and workflows related to the safe handling and assessment of **N-tert-butylacrylamide**.





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References

- 1. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
- 2. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
- 3. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
- 4. :: Environmental Analysis Health and Toxicology [[eaht.org](https://www.eaht.org)]
- 5. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 8. search.library.doc.gov [search.library.doc.gov]
- 9. Risk assessment - Work & research safety - Simon Fraser University [[sfu.ca](https://www.sfu.ca)]
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